In Vivo Formation of 15-Keto Bimatoprost: Technical Guide

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Compound of Interest

Compound Name: *15-Keto Bimatoprost-d5*

Cat. No.: *B1164314*

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Executive Summary

This technical guide details the in vivo metabolic formation, pharmacokinetics, and quantification of 15-Keto Bimatoprost (17-phenyl-trinor-prostaglandin F2

ethyl amide).[1] While Bimatoprost is primarily a prodrug activated via hydrolysis to its free acid, the oxidative conversion to 15-Keto Bimatoprost via 15-hydroxyprostaglandin dehydrogenase (15-PGDH) represents a critical, often under-characterized clearance pathway.[1] Accurate monitoring of this metabolite is essential for establishing complete mass balance in ocular and systemic pharmacokinetic (PK) studies.[1]

Part 1: Molecular Mechanism of Formation

The Metabolic Pathway

Bimatoprost is a synthetic prostamide (prostaglandin-ethanolamide).[1] Its metabolism is bifurcated into two competing pathways:[1]

- Activation (Major): Hydrolysis by corneal amidases/esterases to form Bimatoprost Free Acid (the active FP receptor agonist).[1]

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- Deactivation/Clearance (Minor/Transient): Oxidation of the C-15 hydroxyl group to a ketone by 15-PGDH.[1][2] This forms 15-Keto Bimatoprost.[1]

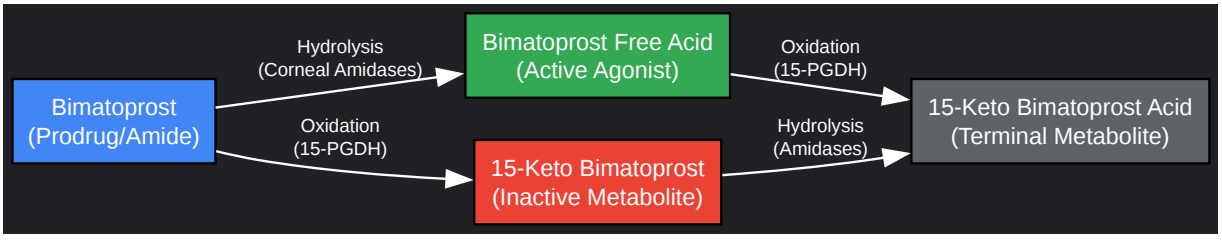
The formation of the 15-keto metabolite significantly reduces the molecule's affinity for the FP receptor, effectively acting as a "switch-off" mechanism before further beta-oxidation or excretion.[1]

Enzymology: 15-PGDH[1][2]

- Enzyme: NAD+-dependent 15-hydroxyprostaglandin dehydrogenase (Type I).[1]
- Localization: High expression in corneal epithelium, conjunctiva, and lung (systemic clearance).[1]
- Substrate Specificity: 15-PGDH targets the 15(S)-hydroxyl group.[1][2] While it prefers prostaglandins (free acids), it retains activity against prostamides (amides) like Bimatoprost, albeit with different kinetics.[1]

Pathway Visualization

The following diagram illustrates the competing metabolic fates of Bimatoprost.



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Caption: Metabolic bifurcation of Bimatoprost showing activation (green) and oxidative clearance (red).[1]

Part 2: Pharmacokinetics & Tissue Distribution[1]

Ocular Compartment (Target)

In the eye, 15-PGDH activity acts as a metabolic barrier.[1]

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- Cornea: The primary site of absorption. High 15-PGDH levels here can convert a fraction of the applied dose to 15-Keto Bimatoprost before it reaches the aqueous humor.[1]
- Aqueous Humor: Levels of 15-Keto Bimatoprost are typically low (<10% of parent) due to the rapid hydrolysis of Bimatoprost to the Free Acid. However, in inflamed eyes (uveitis), 15-PGDH expression may be altered.[1]

Systemic Circulation

Following nasolacrimal drainage, Bimatoprost enters the systemic circulation.[1]

- Plasma Half-life: Short (~45 minutes).[1]
- Clearance: The lung is a primary site for 15-PGDH activity.[1] Systemic Bimatoprost is rapidly oxidized to 15-Keto Bimatoprost and subsequently beta-oxidized.[1]
- Clinical Relevance: Detection of 15-Keto Bimatoprost in plasma serves as a marker for systemic entry and metabolic clearance capacity.[1]

Part 3: Analytical Methodology (LC-MS/MS)

Quantifying 15-Keto Bimatoprost requires high-sensitivity LC-MS/MS due to its low abundance relative to the parent drug and acid metabolite.[1]

Mass Spectrometry Parameters

The oxidation of the hydroxyl group to a ketone results in a mass shift of -2 Da relative to Bimatoprost.

Table 1: Optimized MRM Transitions

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Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Mechanism
Bimatoprost	416.3	362.3	20	Loss of 3 H O
15-Keto Bimatoprost	414.3	360.3	22	Loss of 3 H O (Amide intact)
15-Keto Bimatoprost	414.3	342.3	25	Loss of 4 H O
Bimatoprost Acid	417.3	399.3	18	Loss of H O
IS (d5-Bimatoprost)	421.3	367.3	20	Internal Standard

Note: Transitions should be optimized on your specific instrument (e.g., Sciex Triple Quad or Waters Xevo) using a pure standard.

Chromatographic Separation

Separation is critical to distinguish 15-Keto Bimatoprost from isobaric impurities or in-source fragmentation products.[1]

- Column: C18 Reverse Phase (e.g., Waters BEH C18, 1.7 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.[1]
- Mobile Phase B: Acetonitrile (ACN).[1]
- Gradient: Steep gradient (30% B to 90% B over 5 mins) recommended to elute the more lipophilic 15-keto form later than the parent.[1]

Part 4: Experimental Protocol (In Vivo)

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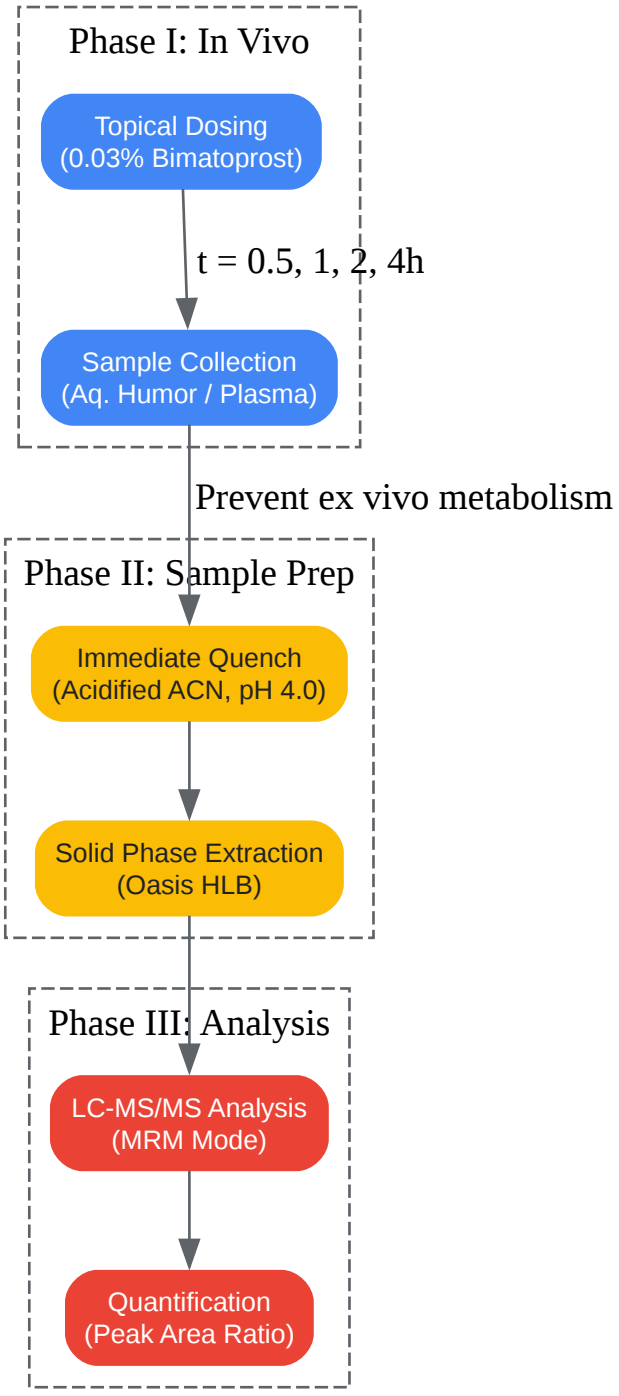
This protocol describes the isolation of 15-Keto Bimatoprost from rabbit aqueous humor and plasma.[1]

Study Design

- Species: New Zealand White Rabbits (2.5–3.0 kg).[1]
- Dosing: Topical ocular instillation (30 µL of 0.03% Bimatoprost).[1]
- N-value: Minimum 4 eyes per timepoint.

Workflow Visualization

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Caption: Step-by-step workflow for isolation and quantification of 15-Keto Bimatoprost.

Detailed Steps

Step 1: Sample Collection & Stabilization (Critical)

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- Aqueous Humor (AH): Paracentesis using a 30G needle.[1] Collect ~100 µL.
- Plasma: Collect via marginal ear vein.[1]
- Stabilization: Immediately transfer samples into tubes containing 10 µL of 1M Citric Acid (to lower pH to ~4.0) and 15-PGDH inhibitor (e.g., TD-88, if available) to prevent ex vivo metabolism.[1] Flash freeze in liquid nitrogen.

Step 2: Extraction (Solid Phase Extraction - SPE)[1]

- Conditioning: Oasis HLB cartridges (1 mL) with 1 mL Methanol, then 1 mL Water (pH 4.0).
- Loading: Mix sample (100 µL) with 200 µL acidified water and Internal Standard (d5-Bimatoprost). Load onto cartridge.
- Washing: Wash with 1 mL 5% Methanol in Water.
- Elution: Elute with 1 mL 100% Methanol.
- Reconstitution: Evaporate under N

  stream and reconstitute in 100 µL Mobile Phase (50:50 Water:ACN).

Step 3: Data Analysis

- Calculate the concentration using a standard curve prepared in the blank matrix (AH or Plasma).[1]
- Validation Criteria: Accuracy 85-115%, Precision CV <15%.

Part 5: Data Interpretation & Troubleshooting[1]

Expected Profiles

- Tmax: 15-Keto Bimatoprost typically peaks slightly later than the parent drug (lag time for metabolism).[1]
- Cmax: Expect Cmax values to be 1-5% of the parent Bimatoprost concentration in ocular tissues.[1] Higher ratios may indicate corneal compromise or enzyme induction.[1]

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Common Pitfalls

- In-Source Fragmentation: Bimatoprost (416) can lose 2H in the ion source to mimic 15-Keto (414).[1] Solution: Chromatographic separation is non-negotiable. 15-Keto Bimatoprost is more hydrophobic (ketone vs hydroxyl) and should elute after Bimatoprost on a C18 column. [1]

- Ex Vivo Metabolism: Failure to acidify samples immediately allows plasma esterases to convert Bimatoprost to the Acid, and 15-PGDH to continue oxidation.[1]

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